

(3-(4-Fluorophenyl)isoxazol-5-yl)methanol CAS number lookup

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Compound of Interest

Compound Name: (3-(4-Fluorophenyl)isoxazol-5-yl)methanol

Cat. No.: B151351

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Technical Guide: (3-(4-Fluorophenyl)isoxazol-5-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical compound **(3-(4-Fluorophenyl)isoxazol-5-yl)methanol**, including its chemical properties, a plausible synthesis protocol, and its applications in research and development.

Compound Identification and Properties

(3-(4-Fluorophenyl)isoxazol-5-yl)methanol is a heterocyclic compound featuring an isoxazole ring substituted with a 4-fluorophenyl group and a hydroxymethyl group. Its chemical structure makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the field of medicinal chemistry.

CAS Number: 206055-89-2[\[1\]](#)

The key physicochemical properties of **(3-(4-Fluorophenyl)isoxazol-5-yl)methanol** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₈ FNO ₂	[1]
Molecular Weight	193.18 g/mol	[1]
Melting Point	84-90 °C	[1]
Appearance	Off-white amorphous powder	[1]
Purity	≥ 97% (as determined by HPLC)	[1]
Storage Conditions	0-8 °C	[1]

Potential Synthesis Protocol

The following is a plausible experimental protocol for the synthesis of **(3-(4-Fluorophenyl)isoxazol-5-yl)methanol**, based on general methods for the synthesis of similar isoxazole derivatives, such as the [3+2] cycloaddition reaction.[\[2\]](#)[\[3\]](#)

Objective: To synthesize **(3-(4-Fluorophenyl)isoxazol-5-yl)methanol** from 4-fluorobenzaldehyde.

Materials:

- 4-fluorobenzaldehyde
- Hydroxylamine hydrochloride
- Pyridine
- Sodium hypochlorite solution (NaOCl)
- Propargyl alcohol
- Carbon tetrachloride (CCl₄) or another suitable organic solvent
- Ethyl acetate

- Distilled water
- Anhydrous sodium sulfate

Experimental Procedure:

Step 1: Synthesis of 4-fluorobenzaldoxime

- In a round-bottom flask, dissolve 4-fluorobenzaldehyde and hydroxylamine hydrochloride in pyridine.
- Reflux the mixture for several hours.
- After cooling to room temperature, extract the product with ethyl acetate and wash with distilled water.
- Dry the organic phase with anhydrous sodium sulfate, filter, and evaporate the solvent to obtain 4-fluorobenzaldoxime.

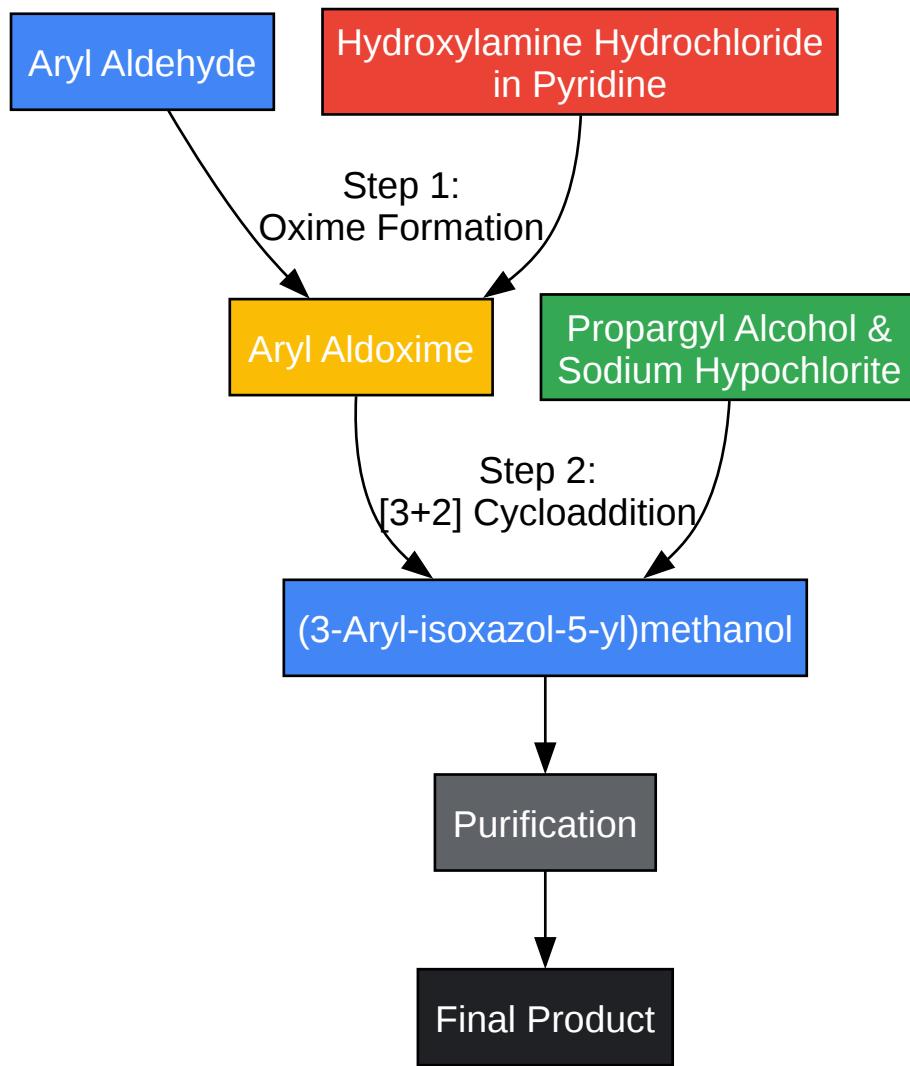
Step 2: Cycloaddition to form **(3-(4-Fluorophenyl)isoxazol-5-yl)methanol**

- In a two-necked flask equipped with a dropping funnel and a magnetic stirrer, dissolve the 4-fluorobenzaldoxime and propargyl alcohol in an appropriate solvent like carbon tetrachloride.
- Add a solution of sodium hypochlorite (5%) dropwise to the reaction mixture through the dropping funnel.
- Stir the reaction mixture at an elevated temperature (e.g., 70°C) for an extended period (e.g., 48 hours).
- After the reaction is complete, transfer the contents to a separatory funnel and separate the organic phase from the aqueous phase.
- Wash the organic phase with water, dry it over anhydrous sodium sulfate, and remove the solvent under reduced pressure to yield the crude product.
- The crude **(3-(4-Fluorophenyl)isoxazol-5-yl)methanol** can be further purified by recrystallization or column chromatography.

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of (3-aryl-isoxazol-5-yl)methanol derivatives.

General Synthesis Workflow for (3-Aryl-isoxazol-5-yl)methanol



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Caption: General synthesis workflow for (3-Aryl-isoxazol-5-yl)methanol.

Applications in Research and Development

(3-(4-Fluorophenyl)isoxazol-5-yl)methanol serves as a crucial building block in the development of novel compounds with potential therapeutic applications. The isoxazole core is

a privileged scaffold in medicinal chemistry, known to be present in a variety of biologically active molecules.

- Pharmaceutical Development: This compound is a key intermediate in the synthesis of more complex molecules for drug discovery.[1] The isoxazole moiety is found in drugs with a wide range of activities, including anti-inflammatory, antimicrobial, and anticancer properties.[3] The presence of the fluorophenyl group can enhance metabolic stability and binding affinity to biological targets. It is of particular interest in the development of drugs targeting neurological disorders.[1][4]
- Agricultural Chemistry: It can be utilized in the formulation of agrochemicals, such as pesticides and herbicides, potentially leading to more effective and environmentally friendly crop protection products.[1][4]
- Material Science: The compound is also explored for its potential in creating new materials with improved properties, such as thermal stability and chemical resistance.[1][4]

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